

Gtp 14564 solubility in DMSO and ethanol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest			
Compound Name:	Gtp 14564		
Cat. No.:	B502738		Get Quote

Technical Support Center: Gtp 14564

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and handling of **Gtp 14564**. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental information to support your research.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Gtp 14564** in DMSO and ethanol?

A1: The solubility of **Gtp 14564** can vary depending on experimental conditions such as temperature, compound purity, and the specific lot of the solvent. Below is a summary of reported solubility values. It is always recommended to perform a small-scale test to determine the optimal concentration for your specific experiment.

Data Presentation: **Gtp 14564** Solubility

Solvent	Reported Solubility (Concentration)	Reported Solubility (mg/mL)	
DMSO	100 mM, 533.62 mM	5 mg/mL, 30 mg/mL, 125 mg/mL	
Ethanol	25 mM	1 mg/mL, 5.86 mg/mL	



Note: The molecular weight of **Gtp 14564** is 234.26 g/mol.

Q2: I am seeing discrepancies in the solubility data from different suppliers. Why is this?

A2: Variations in reported solubility values for **Gtp 14564** are not uncommon and can be attributed to several factors. These include differences in the crystalline form of the compound, the purity of the material, the temperature at which the solubility was determined, and the method used for dissolution (e.g., with or without warming or sonication). For instance, one supplier notes that solubility in DMSO can reach 125 mg/mL with ultrasonication and warming to 60°C.

Q3: What is the mechanism of action for **Gtp 14564**?

A3: **Gtp 14564** is a potent and selective inhibitor of class III receptor tyrosine kinases. It specifically targets FMS-like tyrosine kinase 3 (FLT3), including internal tandem duplication (ITD) mutations, which are common in acute myeloid leukemia (AML). By inhibiting FLT3, **Gtp 14564** blocks downstream signaling pathways, primarily the STAT5 pathway, leading to an anti-proliferative effect in cancer cells expressing the target kinase.

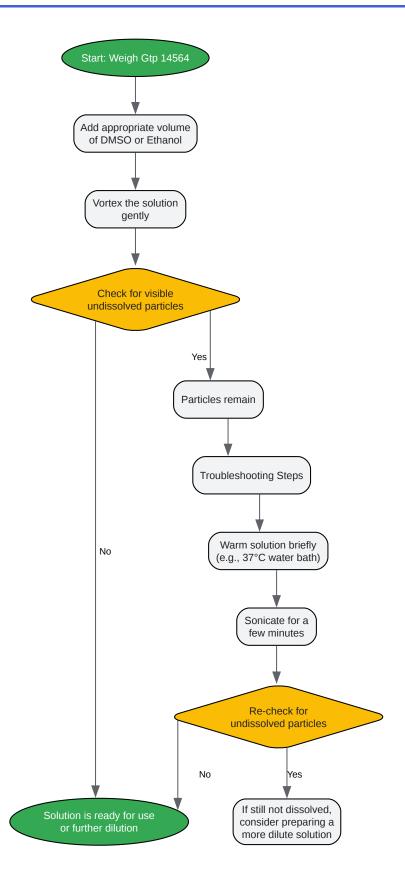
Troubleshooting Guide

Q4: I am having trouble dissolving **Gtp 14564** in my chosen solvent. What can I do?

A4: If you are encountering issues with dissolving **Gtp 14564**, please follow the recommended workflow below. It is crucial to ensure the compound is fully dissolved to achieve an accurate concentration and avoid introducing particulates to your experiment.

Experimental Workflow: Dissolving Gtp 14564





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Workflow for dissolving Gtp 14564.



Q5: My **Gtp 14564** precipitated out of solution after I diluted my DMSO stock with an aqueous buffer. What should I do?

A5: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium. **Gtp 14564** has low aqueous solubility. To address this:

- Minimize the volume of the DMSO stock: Use the highest possible concentration of your DMSO stock so that the final percentage of DMSO in your aqueous solution is as low as possible (typically <0.5%) to minimize solvent effects on your cells.
- Add the DMSO stock to the aqueous buffer slowly while vortexing or stirring to facilitate mixing and prevent localized high concentrations that can lead to precipitation.
- If precipitation occurs, gentle warming (to 37°C) and sonication can help redissolve the compound. Ensure all precipitate is gone before adding the solution to your cells.
- For maximum solubility in aqueous buffers, it is recommended to first dissolve Gtp 14564 in DMSO and then dilute it with the aqueous buffer of choice. A 1:2 solution of DMSO:PBS (pH 7.2) has been reported to yield a solubility of approximately 0.3 mg/ml.[1]

Experimental Protocols & Signaling Pathways

Protocol: Preparation of a Gtp 14564 Stock Solution

- Aseptic Technique: Work in a sterile environment (e.g., a laminar flow hood) to prepare solutions for cell-based assays.
- Weighing the Compound: Accurately weigh the desired amount of Gtp 14564 crystalline solid.
- Solvent Addition: Add the appropriate volume of high-purity, anhydrous DMSO or ethanol to achieve the desired stock concentration. It is recommended to purge the solvent with an inert gas before use to remove dissolved oxygen, which can degrade the compound over time.[1]
- Dissolution: Facilitate dissolution by gentle vortexing. If necessary, use a water bath (37-60°C) and/or sonication for brief periods until the solution is clear.



Troubleshooting & Optimization

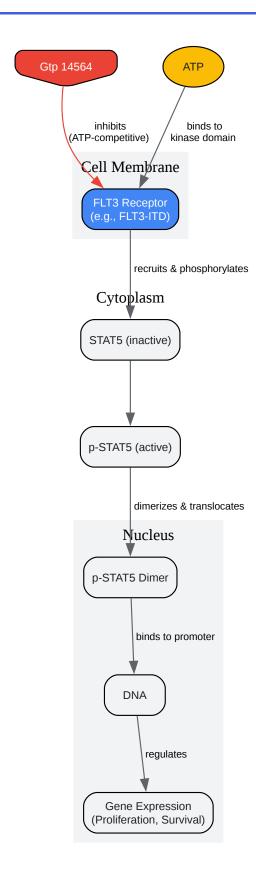
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• Storage: Store the stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles. Aqueous solutions of **Gtp 14564** are not recommended for storage for more than one day.[1]

Signaling Pathway: Gtp 14564 Inhibition of FLT3-STAT5 Signaling

Gtp 14564 acts as an ATP-competitive inhibitor of the FLT3 receptor tyrosine kinase. In leukemia cells with activating FLT3 mutations (like FLT3-ITD), the receptor is constitutively active, leading to uncontrolled cell proliferation. **Gtp 14564** blocks the autophosphorylation of FLT3, thereby preventing the recruitment and phosphorylation of downstream signaling molecules, most notably STAT5. The inhibition of STAT5 activation is a key mechanism for the cytotoxic effects of **Gtp 14564** in these cells.





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References

- 1. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Gtp 14564 solubility in DMSO and ethanol].
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